

An In-depth Technical Guide to 5-Nitrocytosine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 5-Nitrocytosine

CAS No.: 69099-99-6

Cat. No.: B1593693

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For Researchers, Scientists, and Drug Development Professionals

Foreword

As a Senior Application Scientist, it is my experience that a comprehensive understanding of a molecule's fundamental chemical and physical properties is the bedrock of innovation in drug discovery and chemical biology. This guide on **5-Nitrocytosine** is structured to provide not just a compilation of data, but a narrative that explains the "why" behind its behavior and the experimental logic for its characterization and application. We will delve into its synthesis, explore its physicochemical characteristics, and discuss its potential in the broader landscape of medicinal chemistry and molecular science. Every piece of information is meticulously referenced to ensure the highest degree of scientific integrity.

Molecular Structure and Identification

5-Nitrocytosine is a derivative of the pyrimidine nucleobase cytosine, characterized by the presence of a nitro group ($-\text{NO}_2$) at the 5th position of the pyrimidine ring. This electron-withdrawing group significantly influences the electronic properties and reactivity of the molecule compared to its parent compound, cytosine.

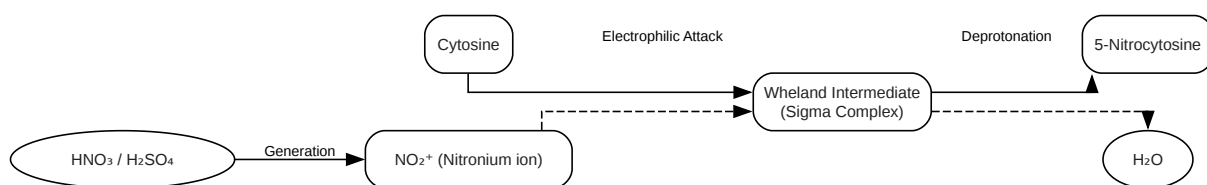
Identifier	Value
IUPAC Name	4-amino-5-nitro-2(1H)-pyrimidinone
Chemical Formula	C ₄ H ₄ N ₄ O ₃
Molecular Weight	156.10 g/mol [1]
InChI	InChI=1S/C4H4N4O3/c5-3-2(8(10)11)1-6-4(9)7-3/h1H,(H3,5,6,7,9)[1]
InChIKey	SPDBZGFBVYQCVIU-UHFFFAOYSA-N[1]
SMILES	C1=NC(=O)NC(=C1[O-])N

Synthesis and Purification

The primary route for the synthesis of **5-Nitrocytosine** is through the electrophilic nitration of cytosine. This reaction typically involves the use of a nitrating agent, such as nitric acid, often in the presence of a stronger acid like sulfuric acid to generate the highly electrophilic nitronium ion (NO₂⁺).

Reaction Mechanism

The reaction proceeds via an electrophilic aromatic substitution mechanism. The pyrimidine ring of cytosine, while being a heterocyclic aromatic system, is activated towards electrophilic attack at the C5 position due to the directing effects of the amino and hydroxyl (in the keto tautomer) groups.



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Caption: Synthesis of **5-Nitrocytosine** via electrophilic aromatic substitution.

Experimental Protocol: Synthesis of 5-Nitrocytosine

Disclaimer: This protocol is for informational purposes only and should be performed by qualified personnel in a properly equipped laboratory with appropriate safety precautions.

Materials:

- Cytosine
- Fuming Nitric Acid (90%)
- Concentrated Sulfuric Acid (98%)
- Deionized Water
- Ice Bath
- Magnetic Stirrer and Stir Bar
- Round-bottom flask
- Buchner Funnel and Filter Paper

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, carefully add concentrated sulfuric acid. Cool the flask in an ice bath to 0-5 °C.
- **Addition of Cytosine:** Slowly add cytosine to the cold sulfuric acid with continuous stirring until it is completely dissolved.
- **Nitration:** While maintaining the temperature between 0-5 °C, add fuming nitric acid dropwise to the reaction mixture. The addition should be slow to control the exothermic reaction.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at a low temperature for a specified time. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- Quenching: Carefully pour the reaction mixture onto crushed ice with stirring. This will precipitate the crude **5-Nitrocytosine**.
- Isolation: Collect the precipitate by vacuum filtration using a Buchner funnel. Wash the solid with cold deionized water to remove any residual acid.
- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as water or an alcohol-water mixture, to yield the final product.

Physicochemical Properties

The introduction of the nitro group at the C5 position significantly alters the physical and chemical properties of cytosine.

Property	Value	Source
Melting Point	>300 °C (decomposes)	[General observation for similar compounds]
Solubility	Sparingly soluble in water; soluble in DMSO.	[Inferred from general properties of nitroaromatic compounds and related structures]
pKa	The nitro group is expected to lower the pKa of the N3 proton compared to cytosine (pKa ≈ 4.6), making 5-Nitrocytosine more acidic. [2]	[Chemical principles]

Spectroscopic Characterization

Spectroscopic techniques are essential for the structural elucidation and confirmation of **5-Nitrocytosine**.

Infrared (IR) Spectroscopy

The FTIR spectrum of **5-Nitrocytosine** exhibits characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Assignment
~3400-3100	N-H stretching vibrations of the amino group and ring N-H.
~1650	C=O stretching vibration (amide I band).
~1550 and ~1350	Asymmetric and symmetric stretching vibrations of the nitro group (-NO ₂).
~1600	C=C and C=N stretching vibrations of the pyrimidine ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum is expected to show a downfield shift for the H6 proton due to the electron-withdrawing effect of the adjacent nitro group. The protons of the amino group may appear as a broad singlet.

¹³C NMR: The carbon NMR spectrum will show four distinct signals for the pyrimidine ring carbons. The C5 carbon, directly attached to the nitro group, will be significantly deshielded and appear at a lower field compared to cytosine.

UV-Vis Spectroscopy

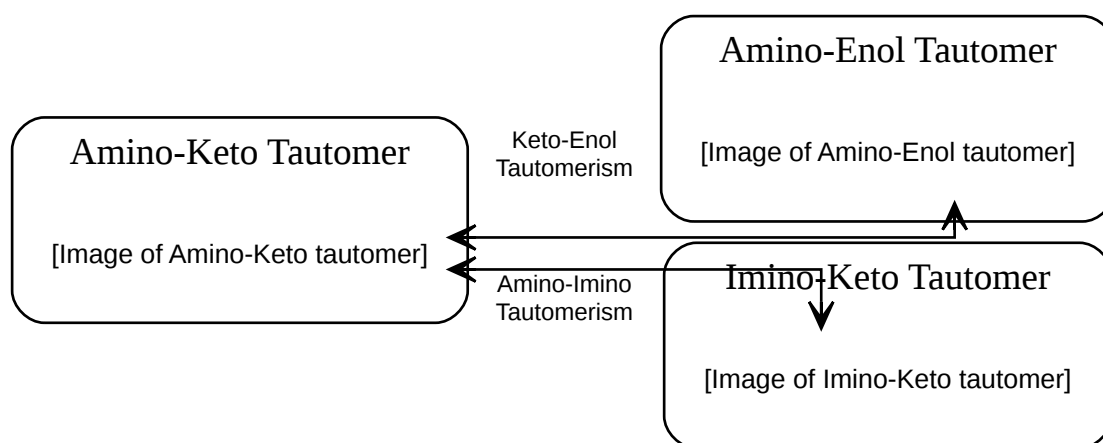
The UV-Vis spectrum of **5-Nitrocytosine** in a solvent like methanol shows absorption maxima that can be used for its quantification. The nitro group, being a chromophore, influences the absorption profile.

Mass Spectrometry

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **5-Nitrocytosine**. The exact mass can be used to confirm its elemental composition.^[1]

Tautomerism

Like cytosine, **5-Nitrocytosine** can exist in different tautomeric forms. The two principal forms are the amino-keto and the amino-enol forms. Additionally, amino-imino tautomerism is also possible. The equilibrium between these tautomers is influenced by the solvent and pH. Theoretical studies on related molecules like 5-fluorocytosine suggest that the keto-amino form is predominant in the aqueous phase, while the enol-amino form may be more stable in the gas phase.[3] The electron-withdrawing nitro group can be expected to influence the relative stabilities of these tautomers.



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Caption: Tautomeric forms of **5-Nitrocytosine**.

Chemical Reactivity

The presence of the strongly electron-withdrawing nitro group at the C5 position makes the pyrimidine ring of **5-Nitrocytosine** electron-deficient. This has significant implications for its reactivity.

Nucleophilic Aromatic Substitution

The electron-poor nature of the aromatic ring makes **5-Nitrocytosine** susceptible to nucleophilic aromatic substitution (S_NAr) reactions, particularly at the C6 position, which is activated by the adjacent nitro group.[4][5] This reactivity can be exploited for the synthesis of various 6-substituted **5-nitrocytosine** derivatives.

Reduction of the Nitro Group

The nitro group of **5-Nitrocytosine** can be readily reduced to an amino group ($-NH_2$) to form 5-aminocytosine. This transformation can be achieved using various reducing agents, such as catalytic hydrogenation (e.g., $H_2/Pd-C$) or chemical reducing agents (e.g., $SnCl_2/HCl$). This conversion opens up avenues for further functionalization at the 5-position.

Applications in Research and Drug Development

While **5-Nitrocytosine** itself does not have widespread direct applications, its derivatives and its use as a synthetic intermediate are of interest in medicinal chemistry and nucleic acid research.

Precursor for Modified Nucleosides and Nucleotides

5-Nitrocytosine serves as a valuable building block for the synthesis of modified nucleosides and nucleotides.[3][6] For instance, the synthesis of 5-nitro-2'-deoxycytidine has been reported, although its derivatives did not show significant antiviral activity against HIV and HBV.[7]

Potential as an Enzyme Inhibitor

The structural similarity of **5-Nitrocytosine** to natural nucleobases suggests its potential as an inhibitor of enzymes involved in nucleic acid metabolism. The nitro group can participate in specific interactions within an enzyme's active site. Derivatives of **5-nitrocytosine** could be designed as potential inhibitors for various enzymes.

Use in the Synthesis of Modified Oligonucleotides

The introduction of modified bases like **5-Nitrocytosine** into oligonucleotides can alter their properties, such as hybridization affinity and stability. This can be useful in the development of therapeutic or diagnostic oligonucleotides.

Conclusion

5-Nitrocytosine is a fascinating molecule whose properties are significantly modulated by the presence of the C5-nitro group. This comprehensive guide has detailed its synthesis, physicochemical characteristics, and spectroscopic signature. Its reactivity, particularly its susceptibility to nucleophilic attack and the facile reduction of its nitro group, makes it a versatile intermediate in organic synthesis. While direct therapeutic applications have yet to be fully realized, its role as a precursor for modified nucleosides and a potential scaffold for

enzyme inhibitors underscores its importance for researchers in drug development and chemical biology. The foundational knowledge presented herein provides a solid platform for future investigations and innovations involving this intriguing pyrimidine derivative.

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